ME3221 for Hypertension Research: A Technical Guide

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Compound of Interest

Compound Name:	*ME3221*
CAS No.:	*139958-16-0*
Cat. No.:	*B1676122*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ME3221**, a competitive angiotensin AT1 receptor antagonist, for hypertension research. It covers the compound's mechanism of action, summarizes key preclinical findings, and offers detailed experimental protocols for researchers investigating its therapeutic potential.

Core Concepts: Mechanism of Action

ME3221 is a surmountable, competitive antagonist of the angiotensin II type 1 (AT1) receptor.[1] Angiotensin II is a potent vasoconstrictor and a key component of the Renin-Angiotensin-Aldosterone System (RAAS), which plays a central role in blood pressure regulation. By competitively binding to the AT1 receptor, **ME3221** prevents angiotensin II from exerting its pressor effects, leading to vasodilation and a reduction in blood pressure.[2]

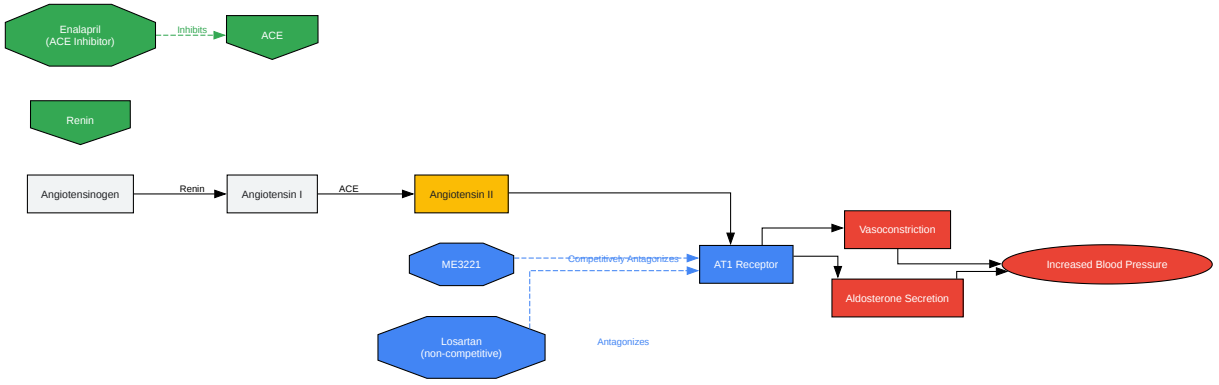
The RAAS pathway is a critical regulator of blood pressure. **ME3221**'s therapeutic effect stems from its ability to block this pathway at the AT1 receptor, thereby mitigating the downstream

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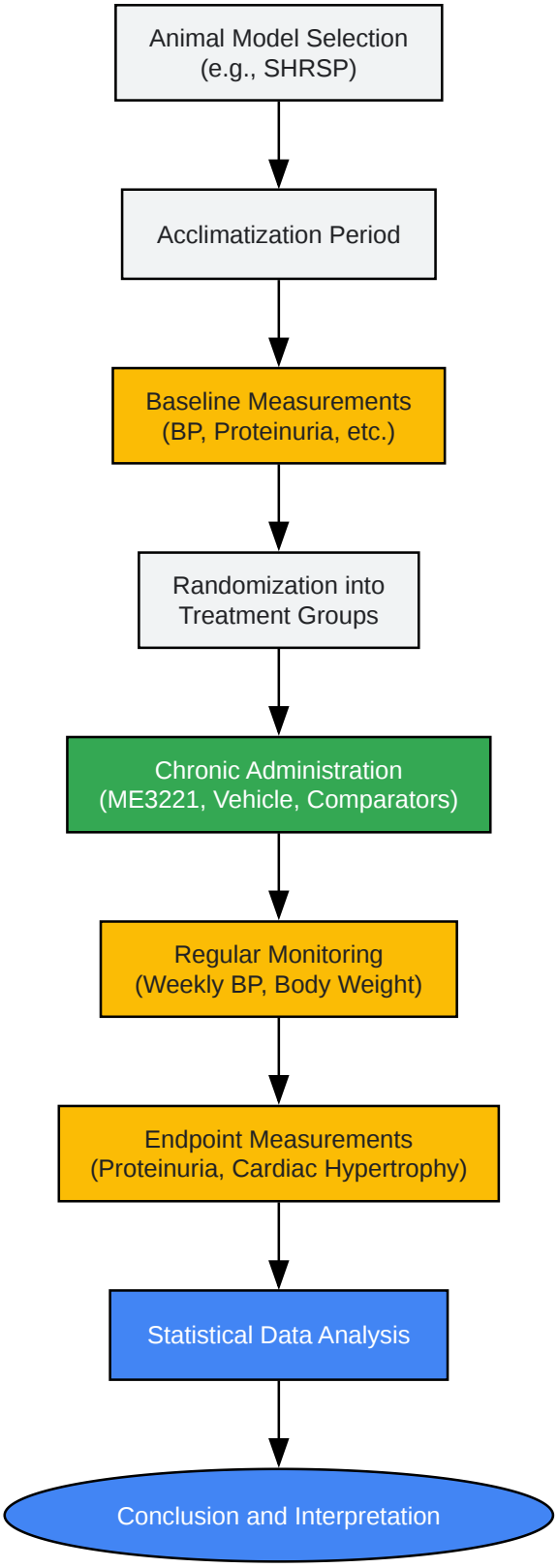
effects of angiotensin II, which include vasoconstriction, aldosterone release, and sodium and water retention.

Signaling Pathway of the Renin-Angiotensin-Aldosterone System (RAAS) and Points of Intervention

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References

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- 2. kentscientific.com [kentscientific.com]
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